

A-Tiefen-Technischer Leitfaden zur grundlegenden Chemie aromatischer Sulfondiamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzidine sulfone*

Cat. No.: *B1329546*

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Einführung

Aromatische Sulfondiamine sind eine wichtige Klasse von Verbindungen, die durch zwei Aminogruppen und eine Sulfongruppe gekennzeichnet sind, die an aromatische Ringe gebunden sind. Diese einzigartige strukturelle Anordnung verleiht diesen Molekülen eine bemerkenswerte thermische Stabilität, mechanische Festigkeit und chemische Beständigkeit. Folglich finden sie breite Anwendung bei der Synthese von Hochleistungspolymeren, Farbstoffen und pharmazeutischen Wirkstoffen. Das bekannteste Beispiel ist 4,4'-Diaminodiphenylsulfon (DDS), allgemein bekannt als Dapson, das ein Grundpfeiler bei der Behandlung von Lepra ist.^[1] Dieser Leitfaden bietet einen detaillierten Überblick über die grundlegende Chemie, Synthese, Eigenschaften und Hauptanwendungen aromatischer Sulfondiamine.

Kernstruktur

Die allgemeine Struktur eines aromatischen Sulfondiamins besteht aus einer Sulfonylgruppe (-SO₂-), die als Brücke zwischen zwei Phenylringen dient, wobei jeder Ring eine Aminogruppe (-NH₂) trägt. Die Position der Aminogruppen (ortho, meta oder para) beeinflusst die physikalischen und chemischen Eigenschaften des Moleküls erheblich.

Synthese von aromatischen Sulfondiaminen

Die Synthesewege für aromatische Sulfondiamine, insbesondere für 4,4'-Diaminodiphenylsulfon (Dapson), sind gut etabliert. Typischerweise umfassen diese Verfahren mehrstufige Reaktionen, die mit leicht verfügbaren Ausgangsmaterialien beginnen. Nachfolgend werden mehrere gängige Synthesemethoden beschrieben.

Methode 1: Ausgehend von 4-Chlornitrobenzol

Ein üblicher Weg zur Synthese von Dapson beginnt mit 4-Chlornitrobenzol. Dieses Verfahren umfasst die Bildung eines Thioether-Zwischenprodukts, gefolgt von Oxidation und Reduktion.



[Click to download full resolution via product page](#)

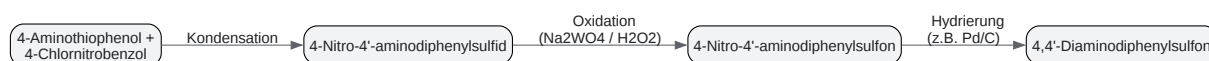
Abbildung 1: Syntheseweg von Dapson aus 4-Chlornitrobenzol.

Detailliertes experimentelles Protokoll (basierend auf der Synthese von Dapson)

- **Synthese von 4,4'-Dinitrodiphenylsulfid:** 4-Chlornitrobenzol wird mit Natriumsulfid umgesetzt, um 4,4'-Dinitrodiphenylsulfid zu ergeben.
- **Oxidation zu 4,4'-Dinitrodiphenylsulfon:** Die Schwefelbrücke im 4,4'-Dinitrodiphenylsulfid wird mit einem starken Oxidationsmittel wie Kaliumdichromat in Schwefelsäure zu einer Sulfongruppe oxidiert, wodurch 4,4'-Dinitrodiphenylsulfon entsteht.
- **Reduktion zu 4,4'-Diaminodiphenylsulfon:** Die Nitrogruppen des 4,4'-Dinitrodiphenylsulfons werden anschließend zu Aminogruppen reduziert. Dies wird üblicherweise durch die Verwendung von Zinn(II)-chlorid in Salzsäure erreicht, was zum Endprodukt Dapson führt.

Methode 2: Kondensations-, Oxidations- und Reduktionsweg

Ein alternatives industrielles Verfahren umfasst drei Hauptschritte: Kondensation, Oxidation und Reduktion.[2][3]



[Click to download full resolution via product page](#)

Abbildung 2: Industrieller Syntheseweg für 4,4'-Diaminodiphenylsulfon.

Detailliertes experimentelles Protokoll[2]

- Kondensationsreaktion: 4-Aminothiophenol und 4-Chloronitrobenzol werden kondensiert, um 4-Nitro-4'-aminodiphenylsulfid zu bilden.[2]
- Oxidation des Thioethers: Das Sulfid-Zwischenprodukt wird mit einem Oxidationssystem aus Natriumwolframat (Na_2WO_4) und Wasserstoffperoxid (H_2O_2) unter sauren Bedingungen zum entsprechenden Sulfon oxidiert.[2]
- Reduktion der Nitrogruppe: Das resultierende 4-Nitro-4'-aminodiphenylsulfon wird durch katalytische Hydrierung, typischerweise unter Verwendung von Palladium auf Kohle (Pd/C), zum Endprodukt 4,4'-Diaminodiphenylsulfon reduziert.[2]

Physikalisch-chemische Eigenschaften

Aromatische Sulfondiamine sind typischerweise kristalline Feststoffe mit hohen Schmelzpunkten aufgrund der starren aromatischen Struktur und der polaren Sulfongruppe. Ihre Löslichkeit ist in der Regel in organischen Lösungsmitteln begrenzt, kann aber durch die Wahl des Lösungsmittels und die Temperatur beeinflusst werden.

Eigenschaft	4,4'-Diaminodiphenylsulfon (p-DDS)	3,3'-Diaminodiphenylsulfon (m-DDS)
CAS-Nummer	80-08-0	599-61-1[4]
Molekülformel	C12H12N2O2S	C12H12N2O2S[4]
Molekulargewicht	248.3 g/mol [5]	248.3 g/mol [4]
Aussehen	Weißer kristalliner Feststoff[5]	Cremefarbener bis leicht bräunlich-weißer kristalliner Feststoff[6]
Schmelzpunkt	175-177 °C	170-174 °C[4][7]
Löslichkeit	Leicht löslich in Ethanol und Aceton; unlöslich in Wasser.	Leicht löslich in DMSO und Methanol; schwer löslich in Wasser.[4][7]
Reinheit (typisch)	≥ 99%	≥ 99%[6]

Tabelle 1: Physikalisch-chemische Eigenschaften von para- und meta-isomeren Diaminodiphenylsulfonen.

Spektroskopische Charakterisierung

Die Struktur und Reinheit von aromatischen Sulfondiaminen werden routinemäßig mit verschiedenen spektroskopischen Techniken bestätigt.

Infrarotspektroskopie (FTIR)

Die FTIR-Spektroskopie ist nützlich zur Identifizierung der charakteristischen funktionellen Gruppen. Die Sulfongruppe zeigt starke, ausgeprägte Absorptionsbanden.

Funktionelle Gruppe	Schwingung	Typischer Wellenzahlbereich (cm ⁻¹)
N-H (Amin)	Streckschwingung	3300-3500 (typischerweise zwei Banden)
S=O (Sulfon)	Asymmetrische Streckschwingung	1350-1300
S=O (Sulfon)	Symmetrische Streckschwingung	1180-1140
C=C (Aromatisch)	Streckschwingung	1600-1450

Tabelle 2: Charakteristische FTIR-Absorptionsbanden für aromatische Sulfondiamine.

Kernspinresonanzspektroskopie (NMR)

¹H- und ¹³C-NMR-Spektroskopie liefern detaillierte Informationen über die molekulare Struktur. Die chemischen Verschiebungen der aromatischen Protonen werden durch die Position und die elektronenziehende Natur der Sulfongruppe sowie die elektronenspendende Natur der Aminogruppen beeinflusst.

- ¹H-NMR: Aromatische Protonen erscheinen typischerweise im Bereich von 6,5-8,0 ppm.[5]
Die Protonen der Aminogruppe (-NH₂) zeigen ein breites Singulett, dessen Position je nach Lösungsmittel und Konzentration variieren kann.[8]
- ¹³C-NMR: Die aromatischen Kohlenstoffatome resonieren im Bereich von 110-155 ppm.[9]
Die Kohlenstoffatome, die direkt an die Sulfongruppe gebunden sind, sind aufgrund des starken entschirmenden Effekts des Sulfons typischerweise weiter unten im Feld zu finden.

Reaktivität und Schlüsselreaktionen

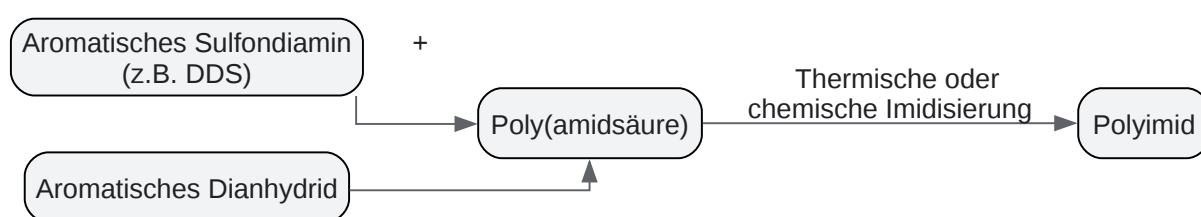
Die Chemie der aromatischen Sulfondiamine wird von der Reaktivität der Aminogruppen und der Stabilität der Sulfonbrücke bestimmt.

Reaktionen mit den Aminogruppen

Die primären Aminogruppen sind nukleophil und können an einer Vielzahl von Reaktionen teilnehmen, insbesondere an Polykondensationsreaktionen. Diese Reaktivität ist grundlegend für ihre Verwendung als Monomere bei der Herstellung von Hochleistungspolymeren.

Polymerisation

Aromatische Sulfondiamine dienen als wichtige Monomere bei der Synthese von Polyimiden, Polyamiden und Poly(ether-sulfon)en. Diese Polymere sind für ihre außergewöhnliche thermische Stabilität, mechanische Festigkeit und chemische Beständigkeit bekannt.



[Click to download full resolution via product page](#)

Abbildung 3: Allgemeiner Reaktionsweg für die Synthese von Polyimiden.

Die Reaktion eines aromatischen Sulfondiamins mit einem aromatischen Dianhydrid führt zu einem Poly(amidsäure)-Zwischenprodukt, das anschließend durch Erhitzen oder chemische Dehydratisierung zu einem thermisch stabilen Polyimid cyclisiert wird.[10]

Anwendungen

Die einzigartige Kombination von Eigenschaften, die aromatische Sulfondiamine besitzen, macht sie in verschiedenen High-Tech-Bereichen wertvoll.

Hochleistungspolymere

Die bei weitem bedeutendste Anwendung von aromatischen Sulfondiaminen liegt im Bereich der Polymerchemie. Sie werden als Monomere oder Härter bei der Herstellung von Materialien verwendet, die unter extremen Bedingungen eingesetzt werden.

- Polyimide und Poly(ether-sulfon)e: Diese Polymere werden aufgrund ihrer hohen Glasübergangstemperaturen (oft über 250 °C) und ihrer ausgezeichneten mechanischen

Eigenschaften in der Luft- und Raumfahrt, der Elektronik und für industrielle Membranen eingesetzt.[11][12]

- Epoxidharze: 4,4'-Diaminodiphenylsulfon wird als Härter für Epoxidharze verwendet, wodurch die thermische Beständigkeit und Flexibilität des ausgehärteten Materials verbessert wird.[6]

Polymertyp	Dianhydrid/Diamin-Monomere	Glasübergangstemperatur (Tg)
Polyimid	PMDA / ODA	302 °C[11]
Polyimid	BTDA / ODA	276 °C[11]
Polyimid	BPDA / ODA	290 °C[11]
Polyimid	4,5-Diazafluoren-Dianhydrid / Verschiedene Diamine	270 - 311 °C[12]

Tabelle 3: Glasübergangstemperaturen (Tg) ausgewählter aromatischer Polyimide. (PMDA = Pyromellitsäuredianhydrid; BTDA = 3,3',4,4'-Benzophenontetracarbonsäuredianhydrid; BPDA = 3,3',4,4'-Biphenyltetracarbonsäuredianhydrid; ODA = 4,4'-Oxydianilin)

Pharmazeutika

Wie bereits erwähnt, ist 4,4'-Diaminodiphenylsulfon (Dapson) ein entscheidendes Medikament zur Behandlung von Lepra.[1] Seine antibakterielle Wirkung beruht auf seiner Fähigkeit, die Folsäuresynthese in Bakterien zu hemmen. Die Sulfonstruktur ist in zahlreichen anderen pharmazeutischen Molekülen mit einem breiten Spektrum an biologischen Aktivitäten vorhanden, darunter entzündungshemmende, antimikrobielle und krebsbekämpfende Eigenschaften.

Farbstoffe und Pigmente

Die aromatische Natur und die Anwesenheit von Aminogruppen machen diese Verbindungen zu nützlichen Zwischenprodukten bei der Synthese bestimmter Azofarbstoffe und anderer Farbstoffe.

Schlussfolgerung

Aromatische Sulfondiamine sind eine vielseitige und industriell wichtige Klasse chemischer Verbindungen. Ihre robuste Struktur, die durch eine Sulfonbrücke und aromatische Amine gekennzeichnet ist, verleiht ihnen außergewöhnliche thermische und mechanische Eigenschaften. Diese Eigenschaften werden bei ihrer Hauptanwendung als Monomere für Hochleistungspolymere genutzt. Darüber hinaus unterstreicht die entscheidende Rolle von 4,4'-Diaminodiphenylsulfon (Dapson) in der Medizin ihre Bedeutung in der Arzneimittelentwicklung. Die gut etablierten Synthesewege und die detaillierte Charakterisierung dieser Verbindungen untermauern weiterhin ihre Bedeutung in der wissenschaftlichen Forschung und bei industriellen Anwendungen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. merckmillipore.com [merckmillipore.com]
- 2. researchgate.net [researchgate.net]
- 3. chembk.com [chembk.com]
- 4. 4,4'-Diaminodiphenylsulfone(80-08-0) ¹H NMR spectrum [chemicalbook.com]
- 5. 3,3'-Diamino Diphenyl Sulfone Distributor and Supplier – Kessler Chemical [kesslerchemical.com]
- 6. fishersci.com [fishersci.com]
- 7. researchgate.net [researchgate.net]
- 8. spectrabase.com [spectrabase.com]
- 9. mdpi.com [mdpi.com]
- 10. mdpi.com [mdpi.com]
- 11. Synthesis and properties of soluble aromatic polyimides from novel 4,5-diazafluorene-containing dianhydride - RSC Advances (RSC Publishing) DOI:10.1039/C7RA12101F [pubs.rsc.org]

- 12. cymerchemicals.com [cymerchemicals.com]
- To cite this document: BenchChem. [A-Tiefen-Technischer Leitfaden zur grundlegenden Chemie aromatischer Sulfondiamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329546#fundamental-chemistry-of-aromatic-sulfone-diamines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com